

L-Idose-13C-2: A Technical Guide for Researchers

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: L-Idose-13C-2

Cat. No.: B12392511

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This technical guide provides an in-depth overview of the chemical properties, synthesis, and biological relevance of **L-Idose-13C-2**, a stable isotope-labeled monosaccharide. This document is intended for researchers, scientists, and drug development professionals engaged in metabolic research, particularly in the context of carbohydrate metabolism and related enzymatic pathways.

Chemical Properties

L-Idose-13C-2 is an isotopologue of the rare sugar L-idose, where a carbon-13 (^{13}C) isotope is incorporated at the second carbon position. This isotopic labeling provides a valuable tool for tracing and quantifying metabolic pathways without the use of radioactive materials.

Table 1: General and Physicochemical Properties of **L-Idose-13C-2**

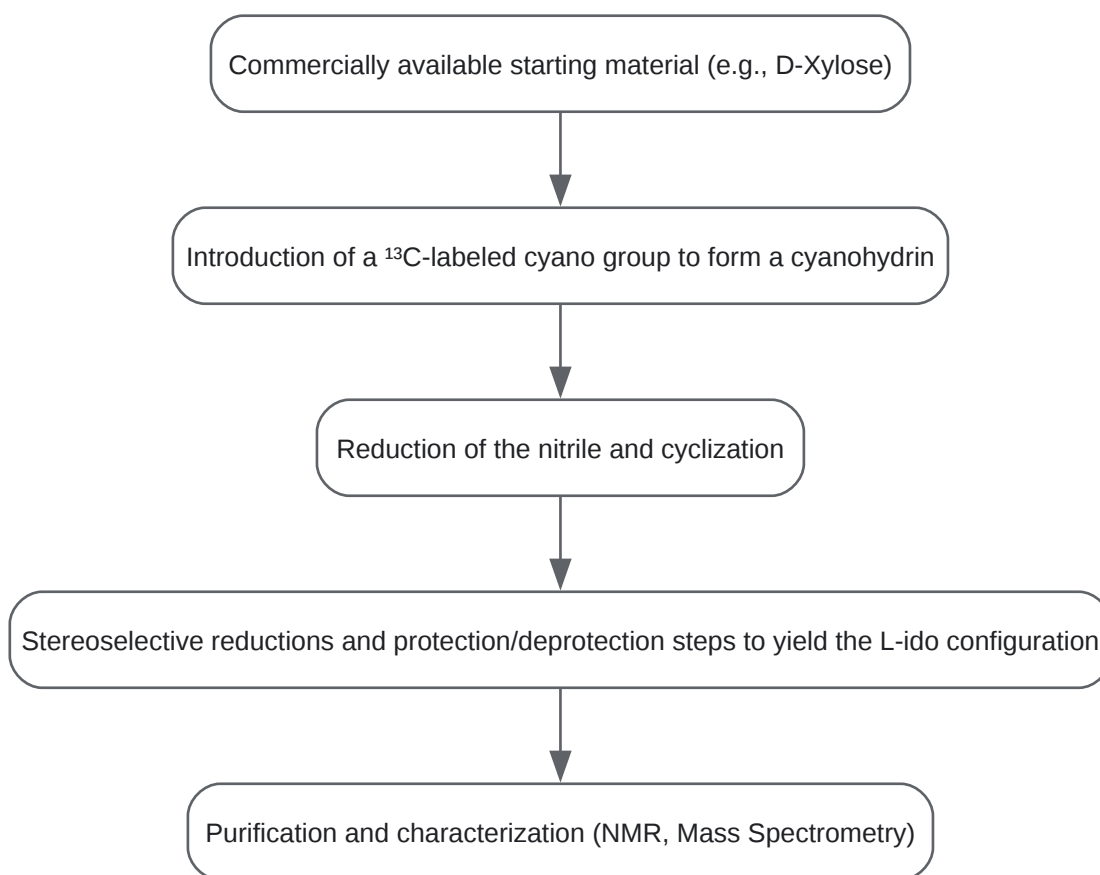
Property	Value	Source
Chemical Name	L-Idose-2- ¹³ C	N/A
Molecular Formula	C ₅ ¹³ CH ₁₂ O ₆	[1]
Molecular Weight	181.15 g/mol	[1]
CAS Number	115973-80-3	[1]
Appearance	Not specified in available literature	N/A
Storage Conditions	Typically stored at -20°C	N/A
Solubility	Soluble in water	N/A

Synthesis of L-Idose-13C-2

A detailed, publicly available, step-by-step experimental protocol for the specific synthesis of **L-Idose-13C-2** is not readily found in the scientific literature, as these are often proprietary methods of commercial suppliers. However, the synthesis of L-idose derivatives and the introduction of isotopic labels are well-documented processes. The synthesis of **L-Idose-13C-2** would likely involve a multi-step chemical synthesis starting from a more common sugar, such as D-glucose or D-xylose, followed by the introduction of the ¹³C label at the desired position.

General synthetic strategies for L-idose often involve epimerization at C-5 of a D-glucose derivative. The introduction of the ¹³C label at the C-2 position can be achieved using a ¹³C-labeled precursor in the early stages of the synthesis.

While a specific protocol is unavailable, a plausible synthetic approach could involve the following conceptual steps:



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Caption: Conceptual workflow for the synthesis of L-Idose-¹³C-2.

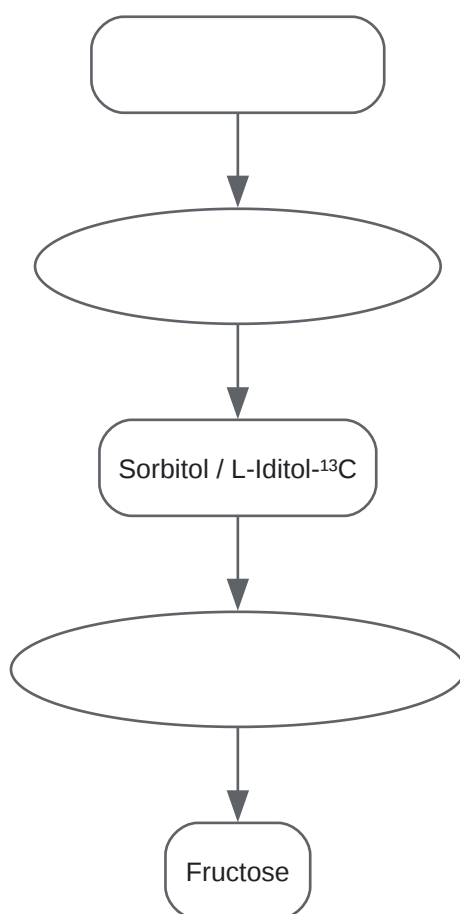
Biological Role and Applications

L-Idose-¹³C-2 serves as a crucial tool in metabolic research, primarily as a tracer to elucidate the flux through specific biochemical pathways. Its most notable application is in the study of the polyol pathway and the enzyme aldose reductase.

The Polyol Pathway and Aldose Reductase

The polyol pathway is a two-step metabolic pathway that converts glucose to fructose. Under normal physiological conditions, this pathway is a minor contributor to glucose metabolism. However, in hyperglycemic conditions, such as in diabetes mellitus, the flux through the polyol pathway significantly increases. This overactivity is implicated in the pathogenesis of diabetic complications.

The first and rate-limiting step of the polyol pathway is the reduction of glucose to sorbitol, a reaction catalyzed by the enzyme aldose reductase (AR). L-idose is a C-5 epimer of D-glucose and has been shown to be an excellent substrate for aldose reductase. Therefore, **L-Idose-¹³C-2** can be used to monitor the activity of this enzyme and the flux through the polyol pathway.



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Caption: The Polyol Pathway with L-Idose-¹³C as a substrate for Aldose Reductase.

Experimental Applications

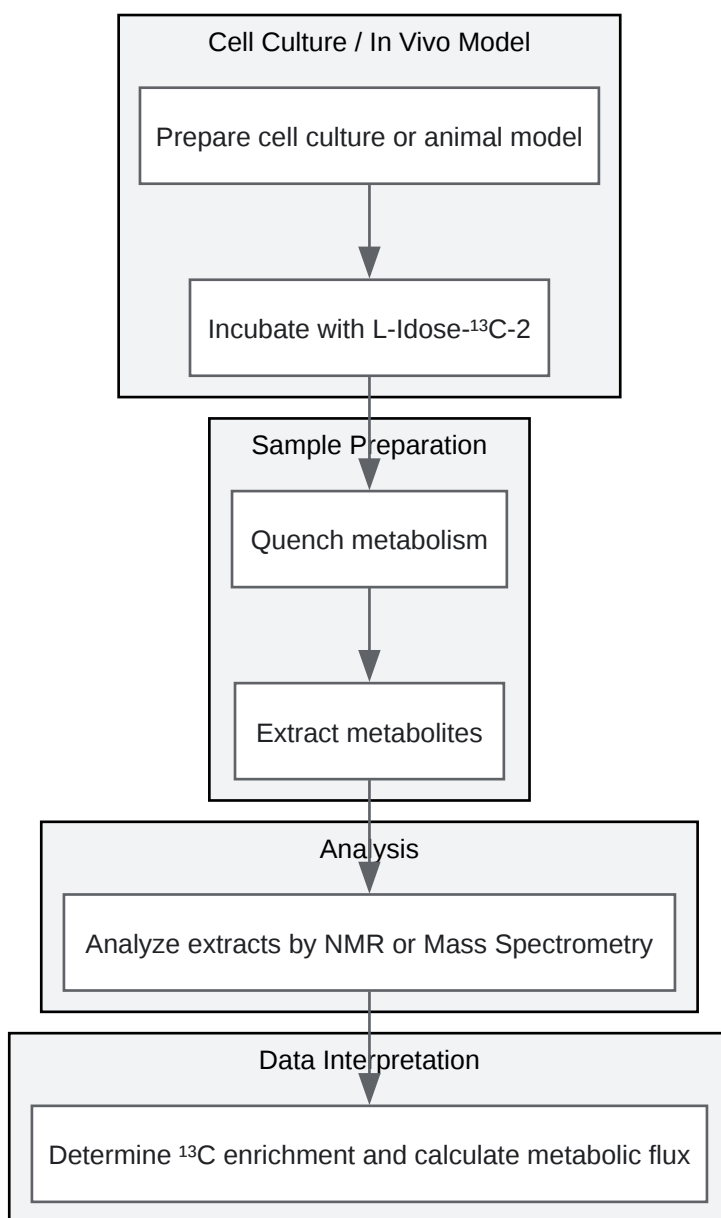
The use of **L-Idose-¹³C-2** in combination with analytical techniques such as Nuclear Magnetic Resonance (NMR) spectroscopy and Mass Spectrometry (MS) allows for the precise tracking of the ¹³C label as it is metabolized.

Table 2: Experimental Applications of **L-Idose-¹³C-2**

Application	Description	Analytical Techniques
Metabolic Flux Analysis	Quantifying the rate of metabolic reactions in the polyol pathway.	¹³ C-NMR, Mass Spectrometry
Enzyme Kinetics	Determining the kinetic parameters of aldose reductase with a glucose analog.	NMR, Spectrophotometry
Drug Discovery	Screening for inhibitors of aldose reductase as potential therapeutics for diabetic complications.	High-Throughput Screening, Enzymatic Assays
Internal Standard	Used as an internal standard for the accurate quantification of unlabeled L-idose or related metabolites in biological samples. [1]	LC-MS, GC-MS

Experimental Protocols

While a specific synthesis protocol is not available, a general experimental workflow for utilizing **L-Idose-¹³C-2** in metabolic studies is outlined below.



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References

- 1. medchemexpress.com [medchemexpress.com]
- To cite this document: BenchChem. [L-Idose-13C-2: A Technical Guide for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12392511#l-idose-13c-2-chemical-properties-and-synthesis]

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